

# Quinalphos: A Comprehensive Technical Guide to its Physical and Chemical Properties

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## Compound of Interest

Compound Name: Quinalphos

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## Introduction

**Quinalphos** is a broad-spectrum organothiophosphate insecticide and acaricide.[1] It functions as an acetylcholinesterase (AChE) inhibitor, leading to its efficacy against a wide range of chewing and sucking insects and mites on various crops.[1][2] This technical guide provides an in-depth overview of the physical and chemical properties of **Quinalphos**, including experimental methodologies and relevant biological pathways.

## Chemical Identity

Identifier	Value
IUPAC Name	O,O-diethyl O-quinoxalin-2-yl phosphorothioate[3][4]
CAS Number	13593-03-8[5][6]
Molecular Formula	C <sub>12</sub> H <sub>15</sub> N <sub>2</sub> O <sub>3</sub> PS[5][6]
Molecular Weight	298.30 g/mol [5][7]
Synonyms	Bayrusil, Ekalux, Diethquinalphion[5]

## Physicochemical Properties

The physical and chemical characteristics of **Quinalphos** are crucial for understanding its environmental fate, biological activity, and for developing analytical methods.

## General Properties

Property	Value	Source
Appearance	White odorless crystal (pure) [1], Reddish-brown liquid (technical)[3]	[1][3]
Density	1.235 g/cm <sup>3</sup> at 20 °C	[8]
Vapor Pressure	0.346 mPa (3.46 x 10 <sup>-4</sup> Pa) at 20 °C[2]	[2][9]

## Thermal Properties

Property	Value	Source
Melting Point	31-32 °C[10]	[3][10]
Boiling Point	142 °C at 0.0003 hPa[2][10]	[2][10]
Flash Point	>100 °C[10]	[10]
Decomposition Temperature	Decomposes at 120 °C[1]	[1]

## Solubility and Partitioning

Property	Value	Source
Water Solubility	17.8 - 22 mg/L at 22-23 °C[1] [2][3]	[1][2][3]
Solubility in Organic Solvents	Soluble in benzene, toluene, xylene, alcohols, ether, acetone, acetonitrile, ethyl acetate. Slightly soluble in petroleum ether.[1]	[1]
Octanol-Water Partition Coefficient (log Kow)	4.44[8][10]	[8][10]

## Stability and Degradation

**Quinalphos** is susceptible to degradation under various environmental conditions.

- Hydrolysis: It is easily hydrolyzed in acidic conditions.[1] The half-life (DT50) in water varies with pH: 23 days at pH 3, 39 days at pH 6, and 26 days at pH 9.[2]
- Photodegradation: In the presence of sunlight, **Quinalphos** degrades. The half-life on soil surfaces ranges from 2 to 5 days.[2] Photolysis in water can take 23 to 30 days.[2] Major photoproducts include **quinalphos** oxon and quinoxalin-2-ol.[2]
- Biodegradation: Soil microorganisms, such as Bacillus and Pseudomonas species, are capable of degrading **Quinalphos**.[11]

## Experimental Protocols

### Determination of Octanol-Water Partition Coefficient (log Kow)

The n-octanol-water partition coefficient (Kow) is a critical parameter for predicting the environmental distribution and bioaccumulation potential of a chemical.[12]

Methodology: Shake Flask Method (OECD Guideline 107)

- **Preparation of Solutions:** Prepare a stock solution of **Quinalphos** in n-octanol. The n-octanol and water must be mutually saturated before the experiment. This is achieved by shaking the two solvents together for 24 hours and then allowing them to separate.
- **Partitioning:** A known volume of the **Quinalphos**-in-octanol solution is mixed with a known volume of water in a glass vessel.
- **Equilibration:** The vessel is shaken at a constant temperature until equilibrium is reached. This can take several hours.
- **Phase Separation:** The mixture is centrifuged to ensure complete separation of the octanol and water phases.
- **Concentration Measurement:** The concentration of **Quinalphos** in both the n-octanol and water phases is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).
- **Calculation:** The partition coefficient ( $K_{ow}$ ) is calculated as the ratio of the concentration of **Quinalphos** in the n-octanol phase to its concentration in the water phase. The logarithm of this value is reported as  $\log K_{ow}$ .

## Analysis of Quinalphos Residues in Environmental Samples

This workflow outlines the general procedure for determining the concentration of **Quinalphos** in a sample matrix like soil or water.

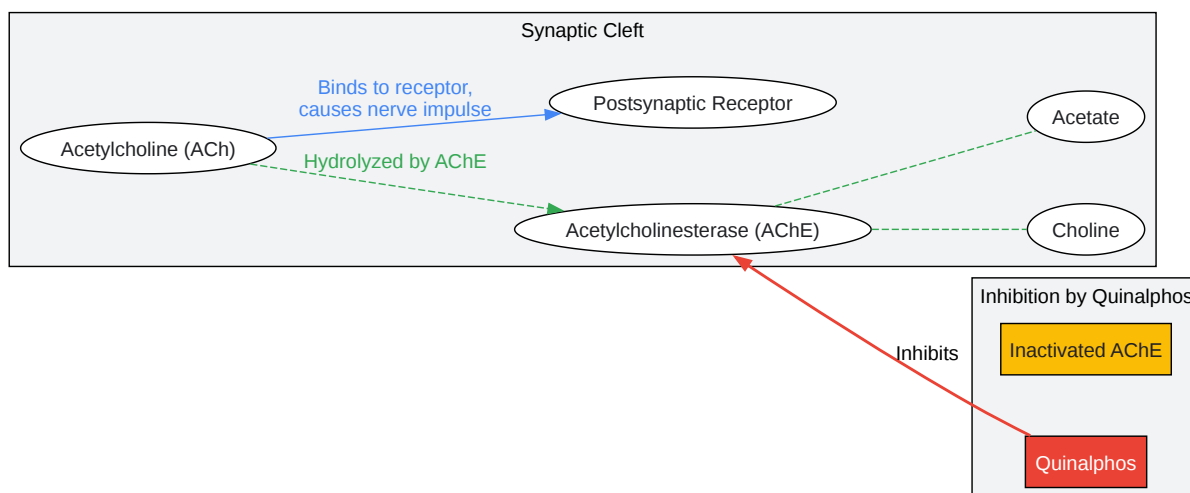
Methodology: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) followed by GC-MS/MS

- **Sample Preparation:** A known weight or volume of the sample (e.g., 10g of soil) is homogenized.
- **Extraction:** The homogenized sample is placed in a centrifuge tube. Acetonitrile is added, and the sample is shaken vigorously to extract **Quinalphos** from the matrix.

- **Salting Out:** A salt mixture (commonly magnesium sulfate and sodium chloride) is added to induce phase separation between the aqueous and organic layers. The tube is shaken and then centrifuged.
- **Dispersive Solid-Phase Extraction (d-SPE) Cleanup:** An aliquot of the supernatant (acetonitrile layer) is transferred to a new tube containing a sorbent material (e.g., PSA - primary secondary amine) and magnesium sulfate. This step removes interfering substances like fatty acids and residual water. The tube is vortexed and centrifuged.
- **Analysis:** The final, cleaned extract is analyzed by Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS).[13] The GC separates **Quinalphos** from other compounds in the extract, and the MS/MS provides sensitive and selective detection and quantification.[13]

## Signaling Pathway and Mechanism of Action

**Quinalphos**, like other organophosphate insecticides, exerts its toxic effect by inhibiting the enzyme acetylcholinesterase (AChE).[2][5][7] AChE is crucial for the proper functioning of the nervous system.



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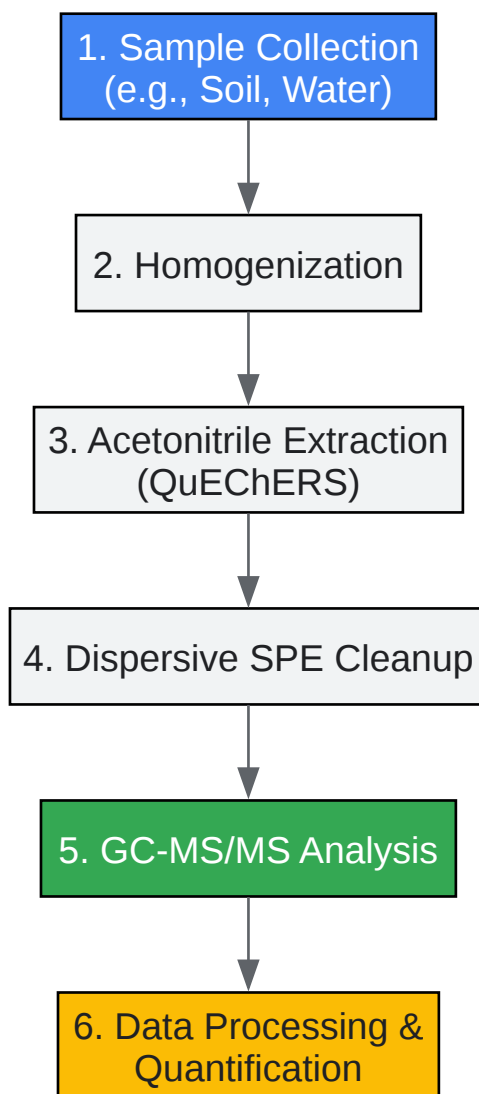
Caption: Inhibition of Acetylcholinesterase by **Quinalphos**.

Normally, acetylcholine (ACh) transmits a nerve signal and is then broken down by AChE.

**Quinalphos** binds to AChE, inactivating it. This leads to an accumulation of ACh in the synaptic cleft, causing continuous stimulation of the postsynaptic receptors, resulting in paralysis and death of the insect.

## Experimental Workflow Diagram

The following diagram illustrates a typical workflow for the analysis of **Quinalphos** residues in an environmental sample.



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Caption: Workflow for **Quinalphos** Residue Analysis.

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